(R)-BOROPHE-(+)-PINANEDIOL-HCL molecular weight.

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(R)-BOROPHE-(+)-PINANEDIOL-HCL*
CAS No.:	*178455-03-3*
Cat. No.:	*B071818*

Get Quote

An In-Depth Technical Guide to **(R)-BoroPhe-(+)-Pinanediol-HCl** for Advanced Research

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on **(R)-BoroPhe-(+)-Pinanediol-HCl**. As a pivotal chiral building block, this boronic acid derivative holds significant promise in the synthesis of targeted therapeutics and advanced agrochemicals. This document provides an in-depth exploration of its chemical properties, mechanism of action, synthesis, and applications, grounded in established scientific principles.

Core Physicochemical Properties

(R)-BoroPhe-(+)-Pinanediol-HCl is a chiral boronic acid derivative. The pinanediol group serves as a protective moiety, which enhances the stability and handling of the boronic acid functionality for use in various synthetic applications[1].

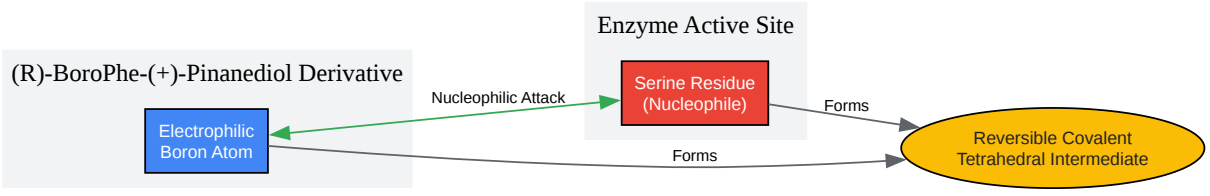
A summary of its key quantitative data is presented below for easy reference.

© 2026 BenchChem. All rights reserved.

Property	Value	Reference(s)
Molecular Weight	335.68 g/mol	[2][3]
Molecular Formula	$C_{18}H_{27}BClNO_2$	[2]
CAS Number	178455-03-3	[2][3]
Appearance	Off-white solid	[3]
Purity	Typically ≥95%	[3]
Synonym	(R)-2-phenyl-1-((3aS,4R,6R,7aR)-3a,5,5-trimethylhexahydro-4,6-methanobenzo[d][2][4][5]dioxaborol-2-yl)ethan-1-amine hydrochloride	[3]

Chemical Structure and Stereochemistry

The structure of **(R)-BoroPhe-(+)-Pinanediol-HCl** is characterized by a boronic acid derivative of the amino acid phenylalanine, which is protected as an ester with (+)-pinanediol, a chiral auxiliary. This specific stereochemistry is crucial for its application in asymmetric synthesis. The rigid bicyclic structure of the pinanediol group provides excellent stereochemical control during chemical reactions[6].



Click to download full resolution via product page

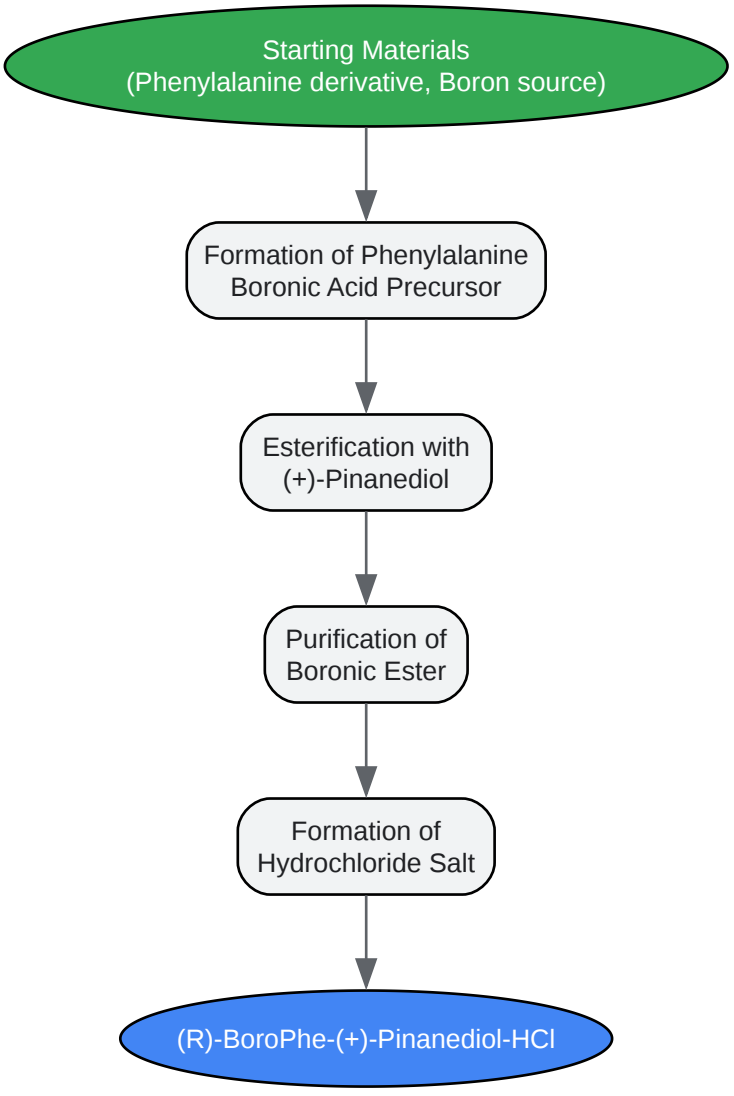
Caption: Reversible covalent inhibition mechanism.

© 2026 BenchChem. All rights reserved.

Synthesis and Manufacturing Overview

The synthesis of **(R)-BoroPhe-(+)-Pinanediol-HCl** typically involves the formation of a stable boronic ester linkage between a phenylalanine-derived boronic acid precursor and the chiral (+)-pinanediol auxiliary.[6] This process leverages the rigid bicyclic framework of pinanediol to achieve high stereochemical control.[6]

A generalized workflow for the synthesis is as follows:



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. benchchem.com [benchchem.com]
- 2. (R)-BoroPhe-(+)-Pinanediol-HCl | CymitQuimica [cymitquimica.com]
- 3. (R)-BoroPhe-(+)-Pinanediol-HCl | 178455-03-3 [sigmaaldrich.com]
- 4. 141091-37-4|2-(Cyclohex-1-en-1-yl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane|BLD Pharm [bldpharm.com]
- 5. scbt.com [scbt.com]
- 6. Buy (S)-BoroPro-(-)-Pinanediol-HCl | 149716-73-4 [smolecule.com]
- To cite this document: BenchChem. [(R)-BOROPHE-(+)-PINANEDIOL-HCL molecular weight.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071818/docs#r-borophe-pinanediol-hcl-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.